

Synthesis of β -D-6-Methylpurine Riboside: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name: 6-Methylpurine riboside

CAS No.: 16006-65-8

Cat. No.: B1220336

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This comprehensive guide provides a detailed protocol for the synthesis of β -D-6-Methylpurine riboside, a purine nucleoside analog with significant biological activities, including potent antitumor effects.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. We will delve into the strategic considerations for its chemical synthesis, focusing on a stereoselective approach that circumvents the challenges of anomeric mixture separation inherent in older methods.

Introduction and Strategic Overview

β -D-6-Methylpurine riboside is a naturally occurring antibiotic isolated from the fungi *Collybia dryophila* and *Collybia maculata*.^[1] Its biological profile, particularly its efficacy against various human tumor cell lines, has made it a molecule of interest for further investigation and analog development.^[1]

Historically, the synthesis of such nucleoside analogs was often accomplished through a "fusion" reaction, which involves heating the purine base with a protected sugar.^[2] However, a significant drawback of this method is the formation of a mixture of α and β anomers, which necessitates a challenging chromatographic separation to isolate the desired β -anomer.^{[1][2]}

To address this, modern synthetic strategies employ stereoselective glycosylation reactions. The protocol detailed herein utilizes a modified Vorbrüggen glycosylation, a robust and widely adopted method for nucleoside synthesis.[3] This approach ensures the exclusive formation of the therapeutically relevant β -anomer.

The overall synthetic strategy involves two key stages:

- **Stereoselective Glycosylation:** The coupling of a silylated 6-methylpurine with a protected ribose derivative, 1-O-acetyl-2,3,5-tri-O-benzoyl-D-ribose, in the presence of a Lewis acid catalyst.
- **Deprotection:** The removal of the benzoyl protecting groups from the ribose moiety to yield the final product, **β -D-6-Methylpurine riboside**.

The Causality Behind Experimental Choices

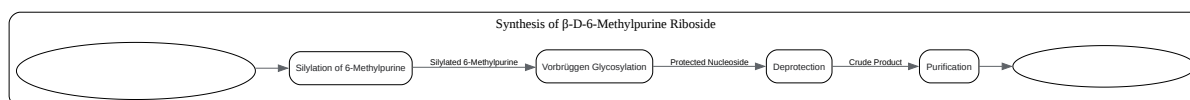
The selection of reagents and reaction conditions is critical for the success of this synthesis, particularly for achieving high stereoselectivity and yield.

- **The Purine Base (6-Methylpurine):** 6-Methylpurine serves as the nucleobase component. It can be synthesized from commercially available starting materials such as 6-chloropurine.[4]
- **The Ribose Donor (1-O-acetyl-2,3,5-tri-O-benzoyl-D-ribose):** The choice of this protected ribose is pivotal. The benzoyl groups at the 2', 3', and 5' positions serve two primary functions:
 - They protect the hydroxyl groups from unwanted side reactions.
 - Crucially, the benzoyl group at the 2' position provides neighboring group participation. This anchimeric assistance directs the incoming nucleobase to the β -face of the ribose ring, thus ensuring the stereoselective formation of the β -anomer.
- **Silylation of 6-Methylpurine:** Before the glycosylation reaction, 6-methylpurine is silylated, typically using an agent like N,O-bis(trimethylsilyl)acetamide (BSA). This step increases the nucleophilicity of the purine nitrogen atoms and enhances its solubility in the reaction solvent.

- The Vorbrüggen Glycosylation: This reaction is the cornerstone of modern nucleoside synthesis.[3] It involves the coupling of a silylated nucleobase with an acylated sugar in the presence of a Lewis acid catalyst, such as trimethylsilyl trifluoromethanesulfonate (TMSOTf). [3][4] The Lewis acid activates the sugar by facilitating the departure of the anomeric leaving group (in this case, the acetate group), generating an oxocarbenium ion intermediate. The neighboring group participation from the 2'-benzoyl group then leads to the formation of a bicyclic acyloxonium ion, which is subsequently attacked by the silylated purine from the opposite face, resulting in the exclusive formation of the β -anomer.

Experimental Workflow

The overall experimental workflow for the synthesis of β -D-**6-Methylpurine riboside** is depicted in the following diagram:



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Caption: Overall workflow for the synthesis of β -D-**6-Methylpurine riboside**.

Detailed Synthesis Protocol

This protocol is adapted from established literature procedures that have been demonstrated to produce the β -anomer exclusively.[1]

Materials and Reagents

Reagent	Supplier	Purity
6-Methylpurine	Commercially available	≥98%
1-O-acetyl-2,3,5-tri-O-benzoyl-D-ribose	Commercially available	≥98%
N,O-Bis(trimethylsilyl)acetamide (BSA)	Commercially available	≥95%
Trimethylsilyl trifluoromethanesulfonate (TMSOTf)	Commercially available	≥98%
Dichloromethane (DCM), anhydrous	Commercially available	≥99.8%
Methanol (MeOH)	Commercially available	ACS grade
Concentrated Ammonium Hydroxide (NH ₄ OH)	Commercially available	28-30%
Ethyl acetate (EtOAc)	Commercially available	ACS grade
Hexanes	Commercially available	ACS grade
Silica gel for column chromatography	Commercially available	60 Å, 230-400 mesh

Step-by-Step Procedure

Step 1: Synthesis of 2',3',5'-Tri-O-benzoyl-6-methyl-β-D-ribofuranosylpurine (Protected Nucleoside)

- To a solution of 6-methylpurine (1.0 eq) in anhydrous dichloromethane (DCM), add N,O-bis(trimethylsilyl)acetamide (BSA) (2.5 eq).
- Stir the mixture at room temperature under an inert atmosphere (e.g., argon or nitrogen) until the solution becomes clear, indicating the formation of the silylated purine.

- In a separate flask, dissolve 1-O-acetyl-2,3,5-tri-O-benzoyl-D-ribose (1.1 eq) in anhydrous DCM.
- Add the solution of the protected ribose to the silylated 6-methylpurine solution.
- Cool the reaction mixture to 0 °C using an ice bath.
- Slowly add trimethylsilyl trifluoromethanesulfonate (TMSOTf) (1.2 eq) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC) using a suitable solvent system (e.g., ethyl acetate/hexanes).
- Once the reaction is complete, quench it by the addition of a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to afford the protected nucleoside as a white solid.

Step 2: Synthesis of β -D-**6-Methylpurine riboside** (Final Product)

- Dissolve the purified 2',3',5'-tri-O-benzoyl-6-methyl- β -D-ribofuranosylpurine (1.0 eq) in a 4:1 mixture of methanol and concentrated ammonium hydroxide.
- Stir the solution at room temperature for 18-24 hours. Monitor the deprotection by TLC.
- Concentrate the reaction mixture under reduced pressure.
- Co-evaporate the residue with ethanol (3 times) to remove any remaining volatile impurities.
- Dissolve the crude product in water and extract with dichloromethane to remove any remaining benzamide.

- Concentrate the aqueous layer under reduced pressure and dry under high vacuum to yield **β -D-6-Methylpurine riboside** as a white solid.

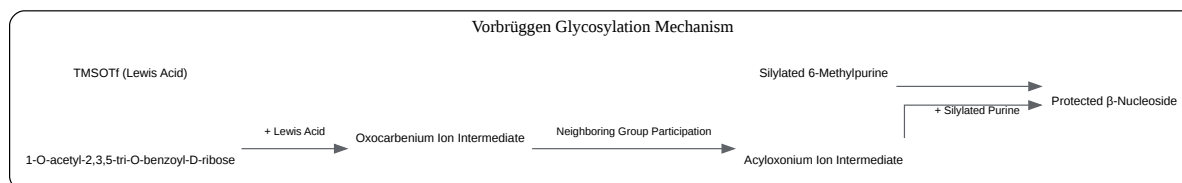
Characterization Data

The final product should be characterized by standard analytical techniques to confirm its identity and purity.

Analysis	Expected Results
^1H NMR (DMSO- d_6)	δ 8.75 (s, 1H, H-2), 8.65 (s, 1H, H-8), 5.95 (d, 1H, J = 5.5 Hz, H-1'), 5.45 (d, 1H, J = 5.0 Hz, 2'-OH), 5.20 (d, 1H, J = 4.5 Hz, 3'-OH), 4.60 (t, 1H, J = 5.0 Hz, 5'-OH), 4.40 (m, 1H, H-2'), 4.15 (m, 1H, H-3'), 3.95 (m, 1H, H-4'), 3.65 (m, 1H, H-5'a), 3.55 (m, 1H, H-5'b), 2.70 (s, 3H, CH_3)
^{13}C NMR (DMSO- d_6)	δ 160.5, 151.8, 149.5, 142.0, 121.5, 88.0, 86.0, 74.0, 70.5, 61.5, 19.0
Mass Spec (ESI)	Calculated for $\text{C}_{11}\text{H}_{14}\text{N}_4\text{O}_4$ $[\text{M}+\text{H}]^+$: 267.1093; Found: 267.1091
UV λ_{max} (H_2O)	260 nm

Reaction Mechanism Visualization

The key stereoselective glycosylation step proceeds through the following mechanism:



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Caption: Simplified mechanism of the Vorbrüggen glycosylation.

Conclusion

This application note provides a robust and reproducible protocol for the stereoselective synthesis of β -D-**6-Methylpurine riboside**. By employing the Vorbrüggen glycosylation, this method overcomes the limitations of older synthetic routes and provides a reliable means to access this biologically important molecule in high purity and yield. The detailed explanation of the rationale behind the experimental choices and the step-by-step protocol will enable researchers to successfully synthesize this compound for further biological evaluation and drug discovery efforts.

References

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